

Personal protective equipment for handling 3-Hydroxyazetidine hydrochloride

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Compound of Interest

Compound Name: 3-Hydroxyazetidine hydrochloride

Cat. No.: B016518

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Essential Safety and Handling Guide for 3-Hydroxyazetidine Hydrochloride

This guide provides immediate, essential safety protocols and logistical information for handling **3-Hydroxyazetidine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

3-Hydroxyazetidine hydrochloride is a chemical compound that requires careful handling due to its potential health hazards. Understanding its classification is the first step toward safe laboratory practices.

Hazard Classification	GHS Hazard Statement	Signal Word	Hazard Pictograms
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1][2][3]	Danger[2]	GHS07
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1][2][3]	GHS07	
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage[1][2][3]	GHS05	
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[1][2][3]	GHS07	

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **3-Hydroxyazetidine hydrochloride**.

Protection Type	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or Chemical goggles[1][4]	A face shield may be necessary if there is a risk of splashing[4]. Ensure compliance with OSHA's 29 CFR 1910.133 or European Standard EN166[5].
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber)[6]	Inspect gloves for any damage before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use[6].
Lab coat or other protective clothing[1][4][7]	Work clothes should be laundered separately[1].	
Respiratory Protection	Dust respirator (e.g., N95)[4]	Recommended when handling the solid form to avoid dust inhalation. Use in a well-ventilated area, preferably with local exhaust ventilation[1][5][7].

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Step 1: Receiving and Storage

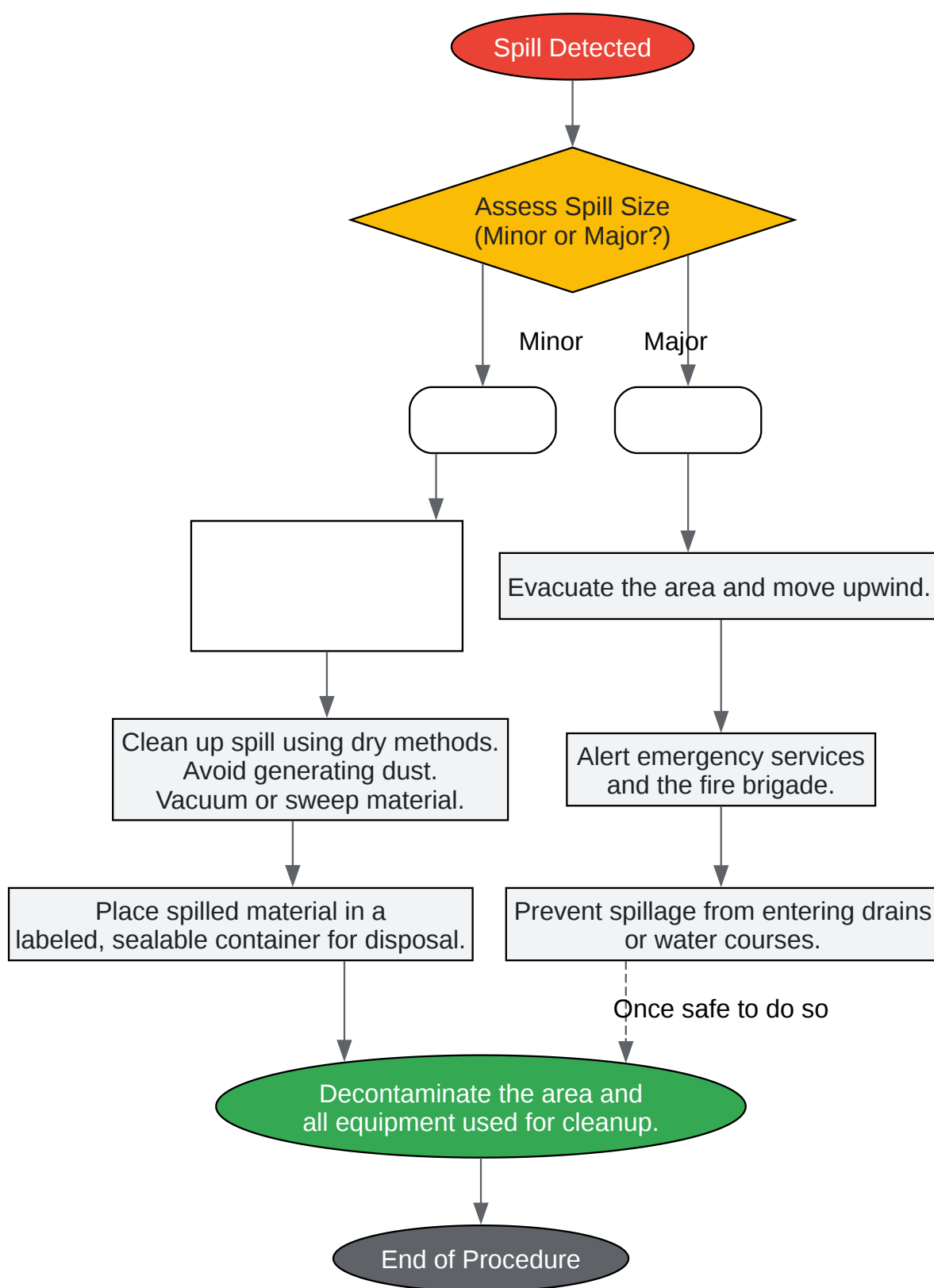
- Upon receipt, inspect containers for any signs of damage or leaks.
- Store in the original, tightly sealed containers in a cool, dry, and well-ventilated area[1][5][7].
- The storage area should be locked to restrict unauthorized access[1][7].

- Keep away from incompatible materials such as strong oxidizing agents, and do not store near foodstuff containers[1][5][7].

Step 2: Safe Handling Procedures

- Always handle this compound in a well-ventilated space or under a chemical fume hood[1][5][7].
- Avoid the formation of dust[1][5][7].
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation[5].
- Do not eat, drink, or smoke in the designated handling area[1][5].
- After handling, wash hands and any exposed skin thoroughly with soap and water[1][2][5].

Step 3: Spill Response Protocol In the event of a spill, follow the procedures outlined in the workflow below.



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Caption: Workflow for handling a chemical spill of **3-Hydroxyazetidine hydrochloride**.

Step 4: Waste Disposal

- All waste materials, including contaminated PPE and cleaning materials, must be disposed of as hazardous waste[5].
- Dispose of the contents and container at an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations[1][5].
- For empty containers, the first rinse should be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses must be collected[8].
- Ensure all waste containers are correctly labeled with the full chemical name and associated hazards[8].

First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure.

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[5] If present, remove contact lenses if it is easy to do so and continue rinsing. [1] Seek immediate medical attention[1][2].
Skin Contact	Remove contaminated clothing immediately.[9] Flush the affected skin and hair with plenty of running water and soap, if available.[1] If skin irritation persists, seek medical attention[4][5]. Wash contaminated clothing before reusing it[1].
Inhalation	Move the exposed person to fresh air at once and keep them in a position comfortable for breathing.[1][5][9] If the person feels unwell, call a poison center or a doctor[5][10].
Ingestion	Rinse the mouth with water.[1][5] Immediately give a glass of water.[1] Call a poison center or a doctor if you feel unwell[1][5].

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Hydroxyazetidine hydrochloride**.

Property	Value
Molecular Formula	C ₃ H ₈ ClNO[3]
Molecular Weight	109.55 g/mol [3]
Appearance	White to off-white crystalline powder[11][12]
Melting Point	85-90 °C
Solubility	Soluble in water[7][12]
CAS Number	18621-18-6[2][6]

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